

2-Butoxyethanol solubility in water and organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Butoxyethanol

Cat. No.: B058217

[Get Quote](#)

An In-depth Technical Guide to the Solubility of **2-Butoxyethanol** in Water and Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Butoxyethanol (IUPAC name: 2-butoxyethan-1-ol), a glycol ether widely known by trade names such as Butyl Cellosolve® and Dowanol® EB, is a colorless liquid with a mild, ether-like odor. Its chemical structure, featuring both a hydrophilic hydroxyl group and a hydrophobic butyl ether group, confers an amphiphilic character.[1][2] This dual nature makes it a highly versatile and effective solvent, coupling agent, and surfactant, leading to its extensive use in paints, coatings, cleaning products, inks, and hydraulic fluids.[3][4] For professionals in research and development, a comprehensive understanding of its solubility characteristics is paramount for formulation, safety, and environmental assessment. This guide provides a detailed overview of the solubility of **2-butoxyethanol** in aqueous and organic media, outlines standard experimental protocols for solubility determination, and illustrates key related concepts.

Solubility Data

The solubility of **2-butoxyethanol** is dictated by its unique molecular structure, which allows it to interact favorably with a wide range of polar and non-polar substances.

Solubility in Water

The solubility of **2-butoxyethanol** in water is complex and highly dependent on temperature. While many sources describe it as "miscible" or "completely soluble" at room temperature, this is a simplification.^{[5][6][7][8]} The **2-butoxyethanol**-water system exhibits both a lower critical solution temperature (LCST) and an upper critical solution temperature (UCST).^[3]

- Below the LCST (approx. 49 °C): The two liquids are completely miscible in all proportions.
- Between the LCST and UCST (approx. 49 °C to 130 °C): The liquids are only partially miscible, and two distinct phases can form depending on the composition.^[3]
- Above the UCST (approx. 130 °C): The liquids again become completely miscible.^[3]

This behavior is critical for applications involving temperature fluctuations. Quantitative data from various sources are summarized in Table 1.

Table 1: Quantitative Solubility of **2-Butoxyethanol** in Water

Parameter	Value	Temperature (°C)	Reference(s)
Miscibility	Completely Miscible	< 49 °C and > 130 °C	^[3]
Miscibility	Partially Miscible	49 °C to 130 °C	^[3]
Solubility	900 g/L (Effectively Miscible)	Not Specified	^{[9][10]}
Solubility	1000 mg/mL (Effectively Miscible)	20 °C	^[11]
Solubility	~8.5 g / 100 mL	Room Temperature	^[12]

Note: The value of 8.5 g/100 mL appears to be an outlier compared to other sources that indicate complete miscibility at room temperature.

Solubility in Organic Solvents

2-Butoxyethanol demonstrates excellent solubility and is miscible in all proportions with a wide array of common organic solvents.[\[1\]](#)[\[5\]](#)[\[6\]](#) This broad miscibility is a direct result of its ability to engage in hydrogen bonding via its hydroxyl group and van der Waals interactions via its butyl chain. A summary of its solubility in various organic solvent classes is provided in Table 2.

Table 2: Solubility of **2-Butoxyethanol** in Common Organic Solvents

Solvent Class	Specific Examples	Solubility/Miscibility	Reference(s)
Alcohols	Ethanol, Methanol	Miscible	[1] [13]
Ketones	Acetone	Miscible in all proportions	[1]
Ethers	Diethyl Ether	Miscible in all proportions	[1]
Aromatic Hydrocarbons	Benzene, Toluene	Miscible in all proportions	[1]
Halogenated Hydrocarbons	Carbon Tetrachloride	Miscible in all proportions	[1]
Paraffins	n-Heptane	Miscible in all proportions	[1]
Esters	Ethyl Acetate	Excellent Solubility	[12]
Oils	Mineral Oil	Soluble	[1]

Experimental Protocols for Solubility Determination

Accurate determination of solubility is essential for regulatory compliance, formulation development, and scientific research. The OECD Guideline for the Testing of Chemicals, Test No. 105, provides standardized methods for determining water solubility.[\[5\]](#)[\[6\]](#)[\[9\]](#)[\[11\]](#)[\[13\]](#)

Shake-Flask Method for Equilibrium Solubility

The shake-flask method is the most reliable and widely used technique for determining the equilibrium solubility of a substance and is a primary method described in OECD 105.[5][7][14] It is particularly suitable for substances with solubilities above 10^{-2} g/L.

Methodology:

- **Preparation:** An excess amount of the test substance (**2-butoxyethanol**) is added to a known volume of the solvent (e.g., purified water) in a flask or vial of suitable size. The addition of excess solute is crucial to ensure that a saturated solution is formed.[15]
- **Equilibration:** The flask is sealed and placed in a mechanical shaker or agitator within a constant temperature bath (e.g., 20 ± 0.5 °C). The mixture is agitated for a sufficient period to allow equilibrium to be reached.[16] This duration can be determined by preliminary tests, but 24 to 72 hours is common to ensure equilibrium is achieved.[15]
- **Phase Separation:** After equilibration, the agitation is stopped, and the mixture is allowed to stand to permit the separation of the undissolved solute from the saturated solution. To ensure complete separation of the solid/excess phase, centrifugation at a defined speed and temperature is performed.[10][13]
- **Sampling:** A sample of the clear, supernatant (the saturated solution) is carefully withdrawn using a syringe. The syringe is fitted with a chemically inert filter (e.g., PTFE) to remove any remaining micro-particulates.[10]
- **Quantification:** The concentration of **2-butoxyethanol** in the filtered, saturated solution is determined using a validated analytical method. Common techniques include Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC).[10][13] A calibration curve prepared with standard solutions of known concentrations is used for accurate quantification.
- **Reporting:** The solubility is reported in units of mass per volume (e.g., g/L or mg/mL) at the specified temperature. The procedure should be performed in triplicate to ensure reproducibility.[14]

Visual Method for Determining Miscibility

For determining the miscibility of **2-butoxyethanol** with organic solvents, a simple visual inspection is often the first and most direct method.

Methodology:

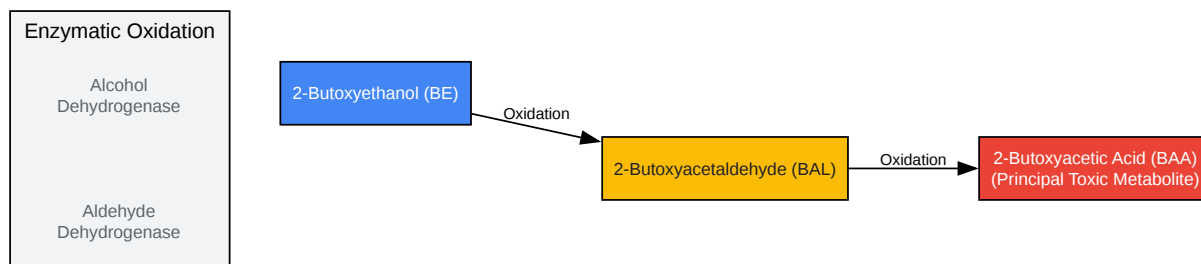
- **Mixing:** The two liquids to be tested are combined in a clear, sealed container (e.g., a glass vial or test tube) at a defined ratio (e.g., 1:1 by volume).
- **Agitation:** The container is agitated vigorously to ensure thorough mixing.
- **Observation:** The mixture is allowed to stand and is observed against a contrasting background.
- **Determination:**
 - **Miscible:** If the resulting mixture is a single, clear, homogenous phase with no visible interface, the liquids are considered miscible.
 - **Immiscible:** If two distinct layers form, the liquids are immiscible.
 - **Partially Miscible:** If the mixture initially appears homogenous but then separates, or if one liquid dissolves to a limited extent in the other, they are partially miscible.

More precise methods, such as spectroscopy or viscometry, can be employed for a more rigorous determination if required.

Visualizations

Metabolic Pathway of 2-Butoxyethanol

The toxicity of **2-butoxyethanol**, particularly its hemolytic effects, is primarily attributed to its major metabolite, 2-butoxyacetic acid (BAA).[8][17] The metabolic activation pathway proceeds via oxidation, as illustrated below.

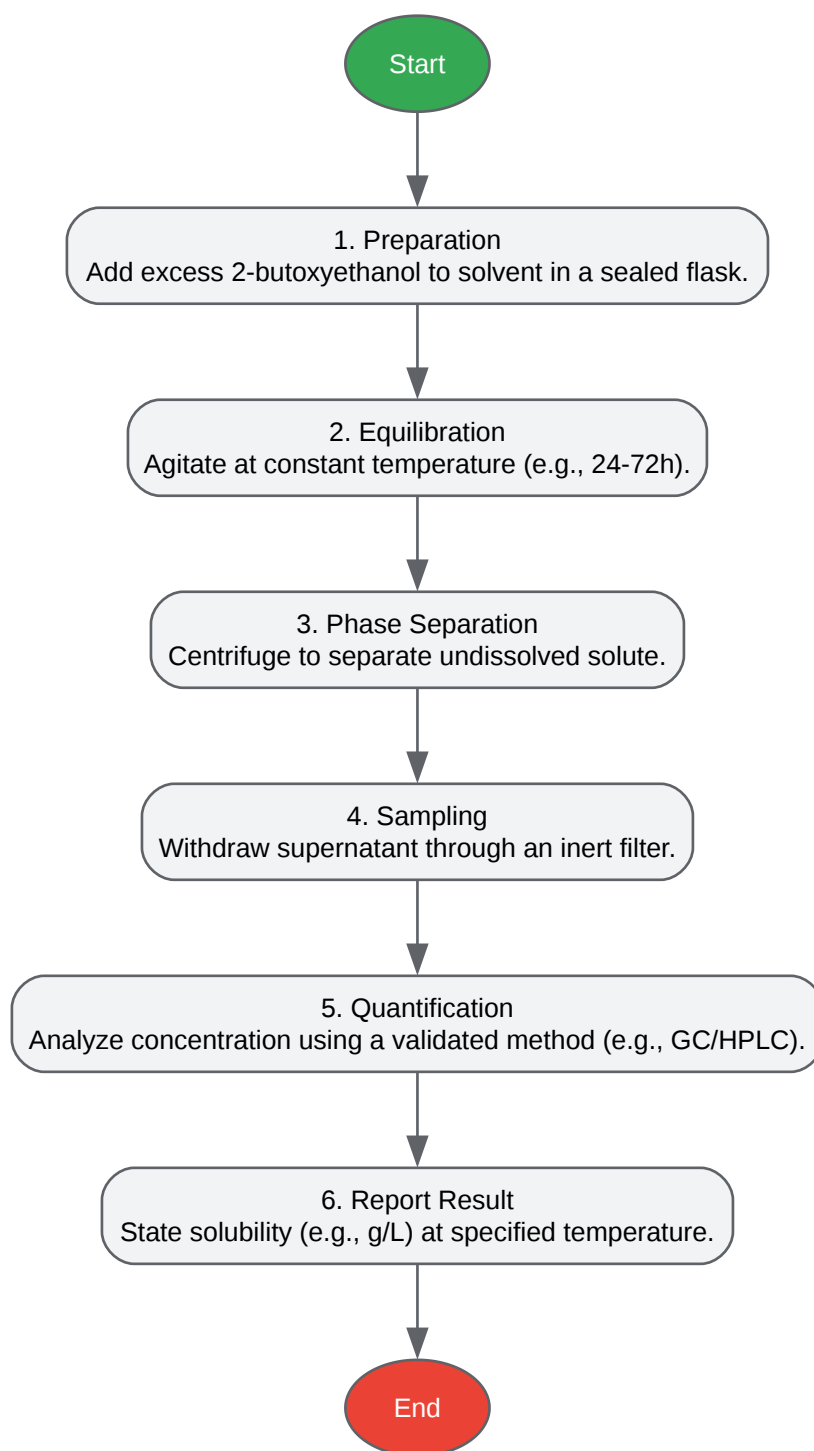


[Click to download full resolution via product page](#)

Caption: The primary metabolic pathway of **2-butoxyethanol** to its toxic metabolite, 2-butoxyacetic acid.

Experimental Workflow for Solubility Determination

The Shake-Flask method follows a structured experimental process to ensure accurate and reproducible results for equilibrium solubility.

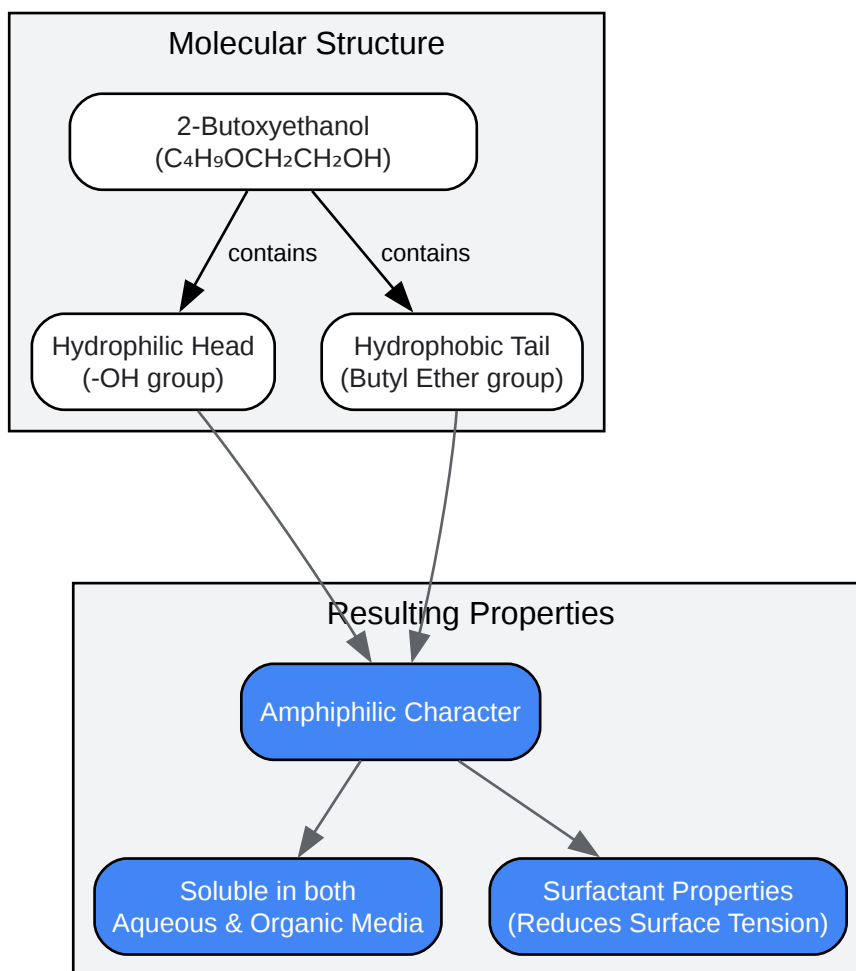


[Click to download full resolution via product page](#)

Caption: A generalized workflow for the Shake-Flask method for determining equilibrium solubility.

Structure-Property Relationship of 2-Butoxyethanol

The versatile solvent properties of **2-butoxyethanol** are a direct consequence of its amphiphilic molecular structure. This relationship allows it to function as a "mutual solvent" or "coupling agent."^{[1][3]}



[Click to download full resolution via product page](#)

Caption: Logical relationship between **2-butoxyethanol**'s structure and its versatile solvent properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. nbinno.com [nbinno.com]
- 3. 2-Butoxyethanol - Wikipedia [en.wikipedia.org]
- 4. PRODUCTION, IMPORT/EXPORT, USE, AND DISPOSAL - Toxicological Profile for 2-Butoxyethanol and 2-Butoxyethanol Acetate - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. laboratuar.com [laboratuar.com]
- 6. oecd.org [oecd.org]
- 7. dissolutiontech.com [dissolutiontech.com]
- 8. Metabolic basis of ethylene glycol monobutyl ether (2-butoxyethanol) toxicity: role of alcohol and aldehyde dehydrogenases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. oecd.org [oecd.org]
- 10. benchchem.com [benchchem.com]
- 11. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 12. HEALTH EFFECTS - Toxicological Profile for 2-Butoxyethanol and 2-Butoxyethanol Acetate - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 13. filab.fr [filab.fr]
- 14. researchgate.net [researchgate.net]
- 15. quora.com [quora.com]
- 16. ps.tbzmed.ac.ir [ps.tbzmed.ac.ir]
- 17. Butoxyethanol, 2- (CICADS) [inchem.org]
- To cite this document: BenchChem. [2-Butoxyethanol solubility in water and organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b058217#2-butoxyethanol-solubility-in-water-and-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com